Structural Elucidation of N-[(5-phenylthiophen-2-yl)methyl]cyclohexanamine

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Compound of Interest	
Compound Name:	*N-[(5-phenylthiophen-2-yl)methyl]cyclohexanamine*
CAS No.:	*1152881-01-0*
Cat. No.:	*B1523236*

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Part 1: Executive Summary & Molecular Framework

This guide details the structural elucidation of **N-[(5-phenylthiophen-2-yl)methyl]cyclohexanamine** (CAS: 1152881-01-0), a secondary amine pharmacophore often utilized as a scaffold in kinase inhibitors and NMDA receptor antagonists.

The elucidation strategy relies on a "Divide and Conquer" approach: separating the lipophilic aromatic core (5-phenylthiophene) from the aliphatic amine tail (cyclohexyl) and verifying the critical methylene bridge that links them.

Molecular Specifications

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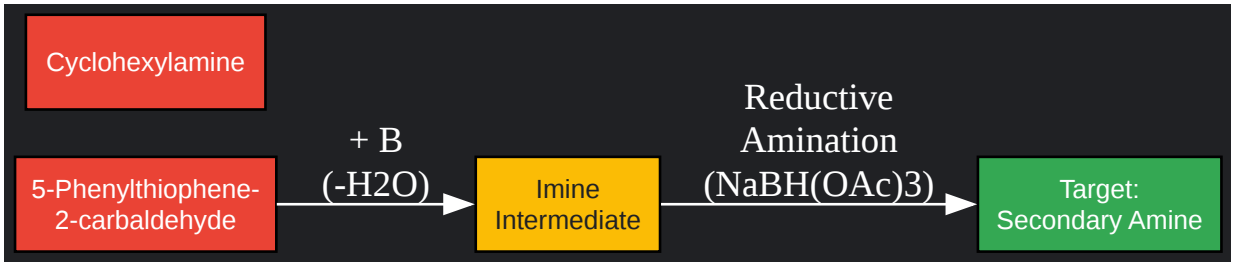
Property	Value
Formula	$C_{17}H_{21}NS$
Mol.[1][2][3][4][5][6][7][8][9][10][11] Weight	271.42 g/mol
Monoisotopic Mass	271.1395
Core Motif	2,5-Disubstituted Thiophene
Key Linkage	Aminomethyl bridge (-CH_2-NH-)

Part 2: Synthetic Origin & Retrosynthetic Logic

Understanding the synthesis provides the "Expected Structure" baseline for elucidation. This molecule is classically synthesized via Reductive Amination, a self-validating pathway that defines the connectivity before the first spectrum is even run.

Reaction Pathway[11][12][13][14][15]

- Precursors: 5-phenylthiophene-2-carbaldehyde + Cyclohexylamine.
- Intermediate: Formation of the imine (Schiff base).
- Reduction: Treatment with Sodium Triacetoxyborohydride (STAB) or $NaBH_4$ to yield the secondary amine.



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Figure 1: Synthetic pathway establishing the carbon-nitrogen connectivity.

Part 3: Mass Spectrometry (HRMS)

High-Resolution Mass Spectrometry (HRMS) provides the first "Go/No-Go" decision point.

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Primary Ionization (ESI+)

- Observed Ion:
- Target m/z: 272.1473 (Calculated for $C_{17}H_{22}NS^+$)
- Acceptance Criteria: Error < 5 ppm.

Diagnostic Fragmentation (MS/MS)

Fragmentation in this molecule is driven by the stability of the thienyl-methyl cation. The C-N bond is the weakest link under Collision Induced Dissociation (CID).

Fragment Ion (m/z)	Proposed Structure	Mechanistic Origin
272.15		Parent Ion
173.04		Base Peak. Heterolytic cleavage of C-N bond. Stabilized by thiophene resonance.
100.11		Cyclohexyl-imine fragment (Charge retention on N-side).
129.01		Loss of methylene; Phenyl-thiophene radical cation.

Part 4: NMR Spectroscopy – The Connectivity Map

This is the definitive proof of structure. The analysis focuses on three distinct regions: the Aromatic (Thiophene/Phenyl), the Linker (Methylene), and the Aliphatic (Cyclohexyl).

1H NMR Assignment Strategy (400 MHz, $CDCl_3$)

1. The Thiophene "Fingerprint" The 2,5-disubstitution pattern is confirmed by two doublets with a specific coupling constant (

).

- H-3 (Thiophene):

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ppm (d). Closer to the alkyl group.

- H-4 (Thiophene):

  ppm (d).[12] Closer to the phenyl ring (deshielded).

2. The Methylene Bridge

- Position:

  ppm.

- Multiplicity: Singlet (broadens if NH exchange is slow). This signal proves the reduction of the aldehyde (originally ~9.8 ppm) to the amine.

3. The Phenyl Group[1][6][10]

- Position:

  ppm.

- Pattern: Multiplet (typically 2H ortho, 2H meta, 1H para). The ortho protons are most deshielded due to the thiophene ring current.

4. The Cyclohexyl Amine

- N-CH (Methine):

  ppm (tt).

- Ring Protons: Envelope from

  ppm.

Summary Table: Predicted 1H NMR Data

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Position	Shift (δ ppm)	Multiplicity	Integral	Assignment Logic
Phenyl (Ortho)	7.58	d/m	2H	Conjugation with Thiophene
Phenyl (Meta/Para)	7.25 - 7.40	m	3H	Aromatic overlap
Thiophene (H-4)	7.15	d ( )	1H	Beta to Phenyl
Thiophene (H-3)	6.95	d ( )	1H	Beta to Alkyl-N
Linker (-CH_2-)	4.02	s	2H	Diagnostic Bridge
Cyclohexyl (C-1)	2.50	tt	1H	Alpha to Nitrogen
Cyclohexyl (C-2/6)	1.90	m	2H	Equatorial
Cyclohexyl (Rest)	1.10 - 1.75	m	8H	Axial/Distal

Part 5: 2D NMR Verification (HMBC)

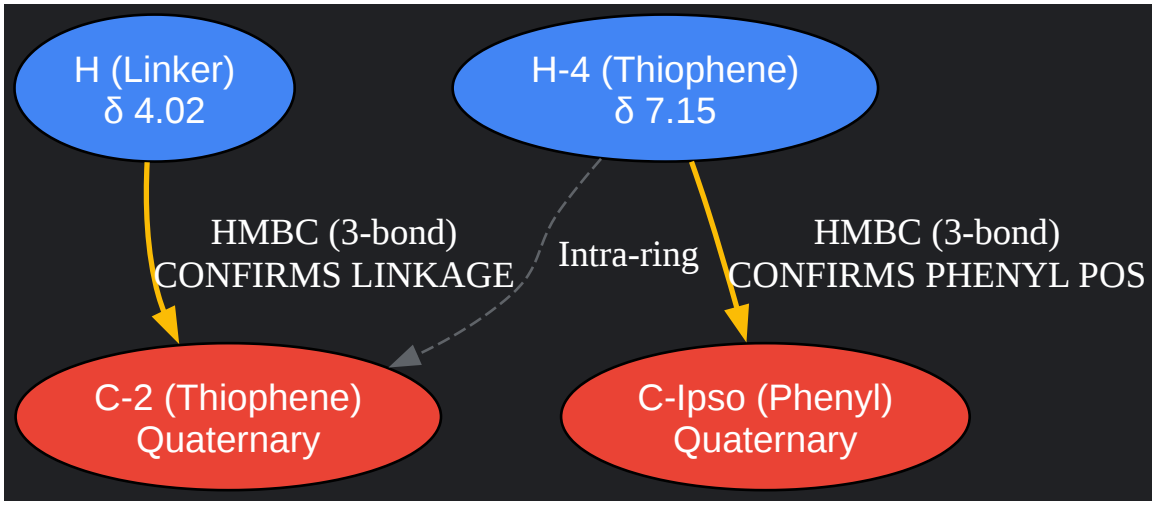
To prove the structure is not an isomer (e.g., 2,4-substitution), HMBC (Heteronuclear Multiple Bond Correlation) is required. This experiment visualizes long-range H-C couplings (2-3 bonds).

Critical Correlations

- Linker-to-Core: The Methylene protons (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

  4.02) must show a cross-peak to C-2 of the Thiophene ring.
- Ring-to-Ring: The Thiophene H-4 proton must couple to the Ipso-Carbon of the Phenyl ring. This proves the phenyl is attached at position 5.

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Figure 2: HMBC correlations validating the regiochemistry of the thiophene core.

Part 6: Experimental Protocols

Protocol A: NMR Sample Preparation

- Solvent: Chloroform-d (

) is preferred for solubility and sharp lines. DMSO-

  may be used if the salt form (HCl) is analyzed, but shifts will differ.
- Concentration: 5-10 mg of compound in 0.6 mL solvent.
- Tube: 5mm High-Precision NMR tube (Wilmad 528-PP or equivalent).
- Filtration: Filter through cotton wool in a Pasteur pipette to remove suspended solids (crucial for good shimming).

Protocol B: LC-MS Acquisition

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 1.8 µm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.

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- B: Acetonitrile + 0.1% Formic Acid.

- Gradient: 5% B to 95% B over 5 minutes.
- Detection: ESI Positive Mode. Scan range 100-1000 m/z.

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